

# Technical Guide: Methyl 2-(aminomethyl)nicotinate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2-(aminomethyl)nicotinate

Cat. No.: B1611452

[Get Quote](#)

CAS Number: 734510-19-1

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2-(aminomethyl)nicotinate**, a pyridine derivative of interest in chemical synthesis and potential pharmaceutical applications. This document compiles available data on its chemical and physical properties, synthesis, and safety information.

## Chemical and Physical Properties

**Methyl 2-(aminomethyl)nicotinate** is a heterocyclic compound containing a pyridine ring, an aminomethyl group, and a methyl ester group. Limited publicly available data on its specific physical and chemical properties exists. However, based on its structure and data for its hydrochloride salt, the following information can be inferred and is presented for reference.

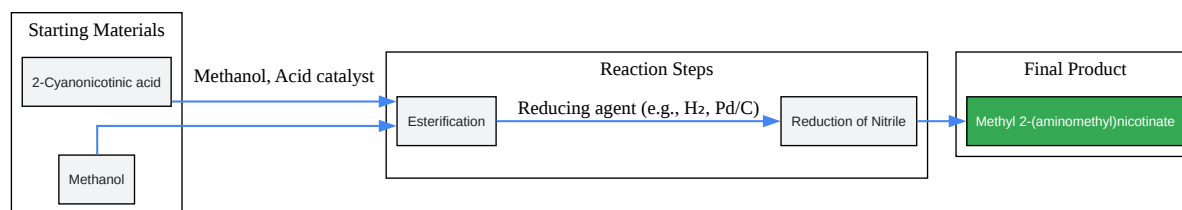
Table 1: Physical and Chemical Properties of **Methyl 2-(aminomethyl)nicotinate** and its Hydrochloride Salt

Property	Value	Source
CAS Number	734510-19-1	N/A
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	166.18 g/mol	[1]
Appearance	Solid (inferred)	N/A
Storage Conditions	Sealed in dry, 2-8°C	[1]
CAS Number (HCl Salt)	151509-01-2	[1]
Molecular Formula (HCl Salt)	C <sub>8</sub> H <sub>11</sub> ClN <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight (HCl Salt)	202.64 g/mol	[1]
Appearance (HCl Salt)	White to off-white solid	N/A
Storage Conditions (HCl Salt)	Inert atmosphere, 2-8°C	[1]

## Synthesis

Detailed, step-by-step experimental protocols for the synthesis of **Methyl 2-(aminomethyl)nicotinate** are not readily available in the public domain. However, a general synthetic approach can be conceptualized based on standard organic chemistry reactions and information for related nicotinic acid derivatives. A plausible synthetic route would involve the esterification of 2-(aminomethyl)nicotinic acid or the reduction of a corresponding cyano or nitro precursor followed by esterification.

A general workflow for a potential synthesis is outlined below.



[Click to download full resolution via product page](#)

Caption: General synthetic workflow for **Methyl 2-(aminomethyl)nicotinate**.

## Experimental Protocols

Detailed experimental protocols for the synthesis or application of **Methyl 2-(aminomethyl)nicotinate** are not available in the reviewed public literature. Researchers interested in working with this compound would need to develop or adapt protocols based on standard procedures for similar nicotinic acid derivatives.

## Biological Activity and Signaling Pathways

There is no specific information available in the public domain regarding the biological activity, mechanism of action, or associated signaling pathways for **Methyl 2-(aminomethyl)nicotinate**. Research on related nicotinic acid derivatives suggests potential for a range of biological activities, but this has not been specifically demonstrated for this compound.<sup>[2]</sup> Therefore, a diagram of a signaling pathway cannot be provided.

## Spectroscopic Data

Authenticated spectroscopic data (NMR, IR, MS) for **Methyl 2-(aminomethyl)nicotinate** is not readily available in public spectral databases. Analysis of related compounds can provide an indication of expected spectral features. For instance, the IR spectrum would be expected to show characteristic peaks for N-H stretching of the amine, C=O stretching of the ester, and C=C/C=N stretching of the pyridine ring. The <sup>1</sup>H NMR spectrum would be expected to show

signals for the aromatic protons on the pyridine ring, a singlet for the methyl ester protons, and a singlet for the aminomethyl protons.

## Safety and Handling

Specific safety and handling data for **Methyl 2-(aminomethyl)nicotinate** is limited. For its hydrochloride salt, it is recommended to handle it under an inert atmosphere. As with any chemical compound, appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn when handling. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, it is advisable to consult the Safety Data Sheet (SDS) from the supplier.

Disclaimer: This document is intended for informational purposes only and is based on publicly available data. It is not a substitute for a comprehensive literature search or a formal risk assessment. Researchers should consult original research articles and safety data sheets before handling this chemical.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 151509-01-2|Methyl 2-(aminomethyl)nicotinate hydrochloride|BLD Pharm [bldpharm.com]
- 2. Methyl Nicotinate: uses and Synthesis method\_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Methyl 2-(aminomethyl)nicotinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1611452#methyl-2-aminomethyl-nicotinate-cas-number]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)